

# An In-depth Technical Guide to the Health and Safety of Aniline Phosphate

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available health and safety information for **aniline phosphate**. Due to a lack of specific toxicological data for **aniline phosphate**, this guide heavily relies on data for aniline, a primary component of the substance. The toxicological properties of the salt form may differ. All personnel handling this chemical should consult the most recent Safety Data Sheet (SDS) and follow all institutional and regulatory safety protocols.

# **Executive Summary**

Aniline phosphate is a chemical compound that, while having limited specific safety and toxicological data, is composed of aniline and phosphoric acid. Aniline is a well-studied aromatic amine with known toxic properties. This guide synthesizes the available information to provide a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with aniline phosphate, drawing necessary inferences from the extensive data on aniline.

# **Chemical and Physical Properties**

Limited specific data is available for **aniline phosphate**. The properties of its main component, aniline, are provided below for reference.



Property	Aniline Data	Reference
Appearance	Yellowish to brownish oily liquid	[1]
Odor	Musty, fishy odor	[1]
Molecular Formula	C6H7N.xH3O4P	[2]
Molecular Weight	188.10 g/mol (for Aniline;phosphate C6H7NO4P-3)	[3]
Boiling Point	184°C	[1][4]
Melting Point	-6°C	[1][4]
Flash Point	70°C (158°F)	[5]
Solubility in Water	Slightly soluble	[1][4]
Vapor Density	3.22 (Heavier than air)	[4]

# **Toxicological Data**

The majority of the following toxicological data pertains to aniline. It is crucial to handle **aniline phosphate** with the same level of caution.

**Acute Toxicity** 

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	250 mg/kg	[6][7]
LD50	Mouse	Oral	464 mg/kg	[6]
LD50	Rabbit	Dermal	820 mg/kg	[6][7]
LC50	Mouse	Inhalation	175 ppm (7 hours)	[6]
LC50	Rat	Inhalation	3.3 mg/L (4 hours)	



### **Chronic Toxicity and Carcinogenicity**

- Carcinogenicity: Aniline is classified as a Group 3 carcinogen (Not classifiable as to its carcinogenicity to humans) by the IARC.[6][8][9] However, the US EPA has classified aniline as a probable human carcinogen (Group B2).[9][10] Studies in rats have shown an increased incidence of spleen cancer after oral administration of aniline hydrochloride.[9][10]
- Mutagenicity: Aniline has shown mutagenic effects in mammalian somatic cells and bacteria/yeast.[6] It is suspected of causing genetic defects.[7][11][12]
- Target Organs: Repeated or prolonged exposure to aniline may cause damage to the blood, kidneys, liver, bladder, spleen, cardiovascular system, and central nervous system (CNS).[6]
   [7]

Occupational Exposure Limits for Aniline

Organization	Limit .	Value	Reference
OSHA	PEL (8-hr TWA)	5 ppm (19 mg/m³)	[13][14]
ACGIH	TLV (8-hr TWA)	2 ppm (7.6 mg/m³)	[7][13][14]
NIOSH	REL	Lowest feasible concentration	[13][14]

# **Experimental Protocols**

Detailed experimental protocols for **aniline phosphate** are not readily available in the public domain. The toxicological data for aniline presented in this guide are derived from standardized studies, the general methodologies of which are described below.

## **Acute Oral Toxicity (LD50) Study**

A typical acute oral toxicity study, such as those conducted on rats, follows OECD Guideline 423. The protocol involves the following general steps:

 Animal Selection: Healthy, young adult rats of a specific strain are chosen and acclimatized to laboratory conditions.



- Dose Administration: A single dose of the test substance (aniline) is administered by gavage to the animals. Multiple dose levels are tested.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes over a 14-day period.
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.
- Data Analysis: The LD50 value is calculated using statistical methods.

## **Skin Sensitization Study**

A common method for assessing skin sensitization is the Guinea Pig Maximization Test (OECD Guideline 406).

- Induction Phase: The test substance is administered to guinea pigs by intradermal injection and topical application to induce a hypersensitive state.
- Challenge Phase: After a rest period, the animals are challenged with a non-irritating concentration of the test substance applied topically.
- Evaluation: The skin reaction at the challenge site is scored and compared to a control group to determine the sensitization potential.

# Health and Safety Information Hazard Identification

Due to the lack of specific data for **aniline phosphate**, the hazards associated with aniline should be considered.[15] Aniline is:

- Toxic if swallowed, in contact with skin, or if inhaled.[7][11][12]
- A cause of serious eye damage.[7][11][12]
- A potential skin sensitizer.[7]
- Suspected of causing genetic defects and cancer. [7][11][12]



• A cause of damage to organs through prolonged or repeated exposure.[7][11][12]

#### **First Aid Measures**

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.	[6][16]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention.	[6][16]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[6][16]
Ingestion	Do NOT induce vomiting.  Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.	[16]

# **Handling and Storage**

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood.[7][16] Wear
  appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety
  goggles, and a lab coat.[16] Avoid formation of dust and aerosols.[16]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[5][16] Keep away from heat, sparks, and open flames.[5] Store away from incompatible materials



such as oxidizing agents, acids, and bases.[7][17]

**Personal Protective Equipment (PPE)** 

Protection Type	Specification	Reference
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	[16]
Skin Protection	Chemical-resistant gloves (e.g., butyl rubber, Viton). A lab coat or other protective clothing is required.	[16][17]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.	[16]

# Visualizations

## **Emergency Response Workflow**

Caption: Emergency first aid procedures for **aniline phosphate** exposure.

## **Chemical Handling and Storage Logic**

Caption: Safe handling and storage workflow for aniline phosphate.

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